

# Technical Procurement & Validation Guide: 5-Chloro-2-methylpyridine

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## Compound of Interest

Compound Name: 5-Chloro-2-methylpyridine

CAS No.: 72093-07-3

Cat. No.: B1585889

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## Executive Summary & Critical Isomer Alert

**5-Chloro-2-methylpyridine** is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates (e.g., kinase inhibitors) and advanced agrochemicals.[1][2] Unlike its high-volume isomer (2-chloro-5-methylpyridine), this compound is often sourced as a fine chemical rather than a bulk commodity.[1]

**CRITICAL WARNING:** The procurement of this molecule is prone to significant error due to nomenclature similarities.

- Target Molecule: **5-Chloro-2-methylpyridine** (CAS 72093-07-3)[1]
- Common Confusion: 2-Chloro-5-methylpyridine (CAS 18368-64-4) – This is a different molecule used in Imidacloprid synthesis.[1]

Procurement Directive: Do not rely solely on chemical names in purchase orders. Always validate using CAS number and structural SMILES (CC1=NC=C(Cl)C=C1).[1][2]

## Chemical Identity & Critical Quality Attributes (CQAs)

To ensure downstream reaction success (typically Suzuki-Miyaura couplings or nucleophilic substitutions), the material must meet specific purity thresholds regarding isomeric

contaminants.[\[1\]](#)[\[2\]](#)

## Physicochemical Profile

Property	Specification	Relevance
CAS Number	72093-07-3	Primary identifier. <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	127.57 g/mol	Stoichiometry calculations. <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid/solid	Darkening indicates oxidation or N-oxide formation. <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	~170-172°C (at 760 mmHg)	Distillation purification parameter. <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in DCM, MeOH, EtOAc	Compatible with standard organic workups. <a href="#">[1]</a> <a href="#">[2]</a>

## Impurity Profile & Origins

Understanding the synthesis route of the supplier allows you to predict and test for specific impurities.[\[1\]](#)[\[2\]](#)

- Route A: Direct Chlorination of 2-Picoline[\[1\]](#)
  - Risk:[\[1\]](#)[\[2\]](#)[\[3\]](#) Low regioselectivity.[\[1\]](#)[\[2\]](#)
  - Major Impurities: 3-chloro-2-methylpyridine, 4-chloro-2-methylpyridine, and polychlorinated byproducts.[\[1\]](#)
  - Detection: Requires high-resolution GC (Gas Chromatography).[\[1\]](#)[\[2\]](#)
- Route B: Sandmeyer Reaction (from 5-amino-2-methylpyridine)[\[1\]](#)
  - Risk:[\[1\]](#)[\[2\]](#)[\[3\]](#) Residual diazonium species or hydrolysis products.[\[1\]](#)[\[2\]](#)
  - Major Impurities: 5-hydroxy-2-methylpyridine (phenolic derivative).[\[1\]](#)[\[2\]](#)
  - Detection: HPLC or LC-MS.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Commercial Supplier Landscape

Suppliers are categorized by their utility in the drug development lifecycle, from discovery (mg scale) to pilot (kg scale).<sup>[1][2]</sup>

### Tier 1: Validated Catalog Suppliers (Discovery/Pre-Clinical)

Best for: Reference standards, gram-scale synthesis, and analytical method development.<sup>[2]</sup>

- Sigma-Aldrich (Merck): High reliability, provides comprehensive CoA (Certificate of Analysis) including NMR and GC purity.<sup>[1][2]</sup>
- TCI (Tokyo Chemical Industry): Excellent for heterocyclic standards; typically stocks high-purity (>98%) inventory.<sup>[1][2]</sup>
- Thermo Fisher (Alfa Aesar): Strong logistics network for rapid delivery in North America/Europe.<sup>[1][2]</sup>

### Tier 2: Specialized Fine Chemical Aggregators (Scale-Up)

Best for: 100g to 1kg batches.<sup>[1][2]</sup> These suppliers often source from vetted CMOs but perform in-house QC.<sup>[1]</sup>

- Combi-Blocks: Known for competitive pricing on heterocycles and transparent stock levels.<sup>[1][2]</sup>
- Enamine: Excellent for building blocks; often holds stock in the US/EU despite Ukrainian origins.<sup>[1][2]</sup>
- Ambeed: reliable source for intermediate scale; provides LC-MS data.<sup>[1][2]</sup>

### Tier 3: Strategic Sourcing (Bulk/GMP)

Best for: >10kg batches.<sup>[1][2]</sup> Requires auditing.

- Molecule-Specific CMOs: For multi-kilogram needs, sourcing directly from manufacturers in India or China is common.[1][2] However, do not buy directly without a third-party audit or a pre-shipment sample validation.[1][2]
- Recommendation: Use a sourcing partner (e.g., MolPort or eMolecules) to anonymize the initial request and verify the supplier's history of delivering this specific isomer.[1][2]

## Analytical Validation Protocol (Self-Validating)

Do not trust the supplier's CoA blindly.[1][2] The following protocol is designed to separate the target molecule from its likely isomers.

### Gas Chromatography (GC) Method for Isomeric Purity

This method is superior to HPLC for separating chloro-picoline isomers due to their volatility.[1][2]

- Column: DB-624 or equivalent (Intermediate polarity, cyanopropylphenyl dimethyl polysiloxane).[1][2]
  - Why: The polarity helps separate isomers based on dipole moments, not just boiling point. [1][2]
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split ratio 50:1 @ 250°C.
- Detector: FID @ 280°C.
- Temperature Program:
  - Hold 60°C for 2 min.
  - Ramp 10°C/min to 200°C.
  - Hold 5 min.
- Acceptance Criteria: Main peak >98.0% area.[1][2] No single impurity >0.5%. [1][2]

## HPLC Method (For Non-Volatile Impurities)

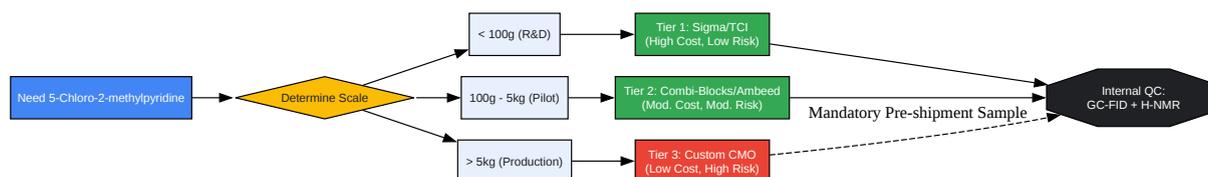
Use this if the material is synthesized via the Sandmeyer route to detect phenolic impurities.[1][2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 $\mu$ m, 4.6 x 100mm.[1][2]
- Mobile Phase A: Water + 0.1% Formic Acid (or Phosphoric Acid for non-MS).[1][2]
- Mobile Phase B: Acetonitrile.[1][2][4]
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV @ 254 nm and 220 nm.[1][2]

## Decision & Workflow Diagrams

### Supplier Qualification Logic

This diagram illustrates the decision process for selecting a supplier based on synthesis scale and risk tolerance.[1][2]

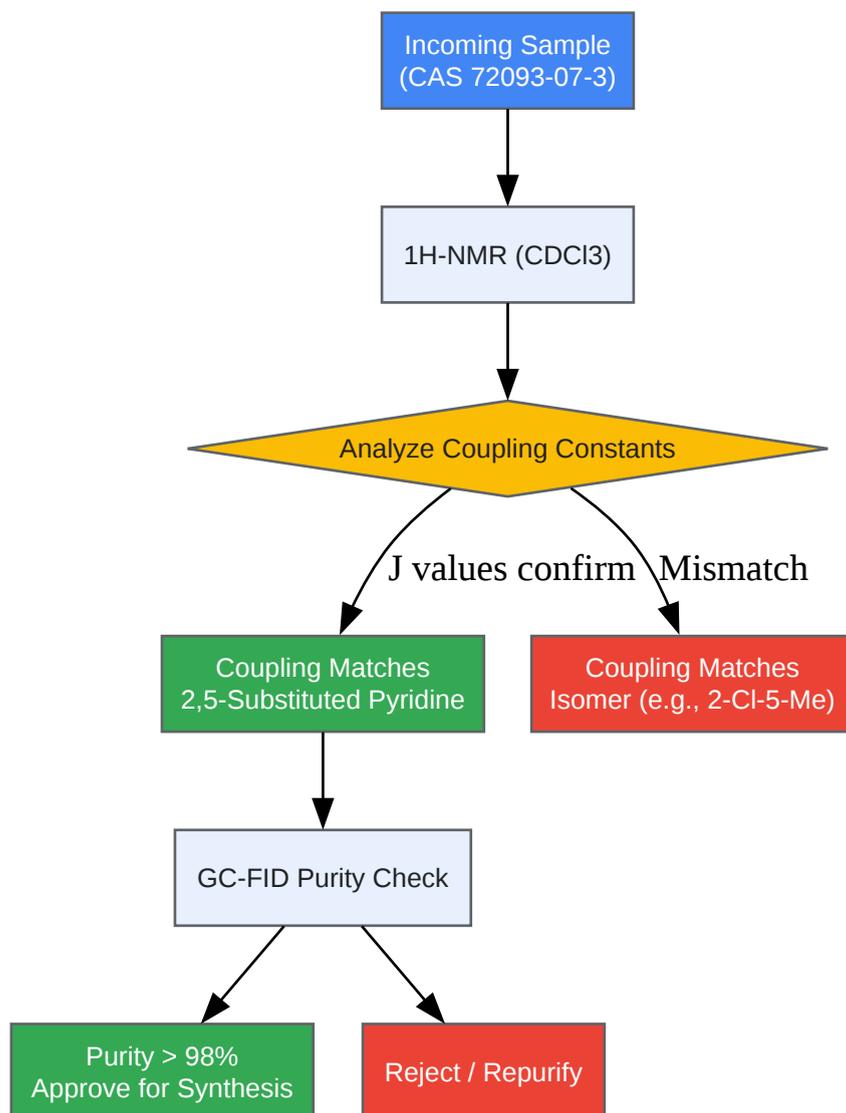


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Caption: Supplier selection logic based on scale and risk. Note the mandatory QC step regardless of source.

## Isomer Verification Workflow

This diagram details the analytical logic to confirm the specific isomer (5-Cl vs. 2-Cl) and purity.



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Caption: Analytical workflow emphasizing NMR for structural confirmation and GC for purity quantification.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2773950, **5-Chloro-2-methylpyridine**.<sup>[1][2]</sup> Retrieved from [\[Link\]](#)
- SIELC Technologies. HPLC Method for Separation of Chloro-methylpyridine Isomers.<sup>[1][2]</sup> Retrieved from [\[Link\]](#)<sup>[1][2]</sup>

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## Sources

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- To cite this document: BenchChem. [Technical Procurement & Validation Guide: 5-Chloro-2-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585889#commercial-suppliers-of-5-chloro-2-methylpyridine\]](https://www.benchchem.com/product/b1585889#commercial-suppliers-of-5-chloro-2-methylpyridine)

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